

physical properties of 2-Ethyl-2-adamantyl methacrylate

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Compound of Interest

Compound Name: *2-Ethyl-2-adamantyl methacrylate*

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An In-depth Technical Guide on the Physical Properties of **2-Ethyl-2-adamantyl Methacrylate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethyl-2-adamantyl methacrylate (EAMA) is a specialized monomer characterized by the bulky, rigid adamantyl group attached to a methacrylate backbone. This unique structure imparts notable properties to the polymers derived from it, including enhanced thermal stability, mechanical robustness, and high etch resistance.^[1] These characteristics make EAMA a valuable component in the formulation of advanced materials. While its primary application is in the manufacturing of photoresists for the semiconductor industry, its properties are also of significant interest in the biomedical field.^[2] Specifically, polymers synthesized from EAMA are being explored for the development of novel drug delivery systems, where its hydrophobicity and stability can be leveraged to create controlled-release formulations.^[2] This guide provides a comprehensive overview of the core physical properties of **2-Ethyl-2-adamantyl methacrylate**, detailed experimental protocols for its synthesis and characterization, and a workflow illustrating its application in drug delivery systems.

Core Physical Properties

The physical properties of **2-Ethyl-2-adamantyl methacrylate** are summarized in the table below. These values are critical for its application in polymer synthesis and material design.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₂₄ O ₂	[2]
Molecular Weight	248.36 g/mol	[2]
Appearance	White to almost white powder or lump	[2]
Melting Point	40 °C	[3]
Boiling Point	318.253 °C at 760 mmHg	[2]
Density	1.047 g/cm ³	[2]
Refractive Index	1.513	[2]
Solubility	Soluble in Methanol	[3]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **2-Ethyl-2-adamantyl methacrylate** are crucial for its effective application in research and development.

Synthesis of 2-Ethyl-2-adamantyl Methacrylate

A common method for the synthesis of **2-Ethyl-2-adamantyl methacrylate** is through the reaction of 2-ethyl-2-adamantanol with vinyl methacrylate.[4]

Materials:

- 3L four-necked flask equipped with a stirring paddle, condenser, and thermometer
- 2-ethyladamantanol (97g)
- n-hexane (2175 ml)
- Tetrachlorobenzoquinone (polymerization inhibitor, 0.0072g)
- Basic ion exchange resin (72.5g)

- Vinyl methacrylate (72.5g)
- Water (800 ml)

Procedure:

- Add 2175 ml of n-hexane to the 3L four-necked flask.
- With stirring, add 97g of 2-ethyladamantanol to the flask.
- Slowly add 0.0072g of tetrachlorobenzoquinone and 72.5g of the basic ion exchange resin.
- Adjust the pH of the mixture to 7-8.
- Cool the reaction mixture to -10°C.
- Slowly add 72.5g of vinyl methacrylate dropwise to the reaction system.
- Maintain the reaction at -10°C for 6 hours, monitoring the progress of the reaction.
- Once the reaction is complete, add 800 ml of water to the system for extraction.
- Separate the organic phase, dry it, and concentrate it under reduced pressure to obtain the final product.[\[4\]](#)

Determination of Physical Properties

Standardized methods are employed to determine the physical properties of methacrylate monomers.

1. Melting Point Determination (Capillary Method): The melting point of a powdered sample can be determined using a melting point apparatus.[\[5\]](#)

Procedure:

- Ensure the sample is completely dry and in a fine powdered form.
- Pack the sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.[\[5\]](#)[\[6\]](#)

- Place the capillary tube into the heating block of a melting point apparatus.
- Heat the sample rapidly to a temperature approximately 10-20°C below the expected melting point.^[6]
- Decrease the heating rate to about 1-2°C per minute to allow for accurate observation.
- Record the temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes liquid. This range represents the melting point.

2. Boiling Point Determination (Thiele Tube Method): The boiling point can be measured using a small amount of the liquid sample in a Thiele tube.^[7]

Procedure:

- Place about 0.5-1 mL of the liquid into a small test tube.
- Invert a capillary tube (sealed at one end) and place it, open end down, into the test tube.
- Attach the test tube to a thermometer, ensuring the sample is level with the thermometer bulb.
- Place the assembly into a Thiele tube containing a high-boiling point oil, such as mineral oil.
^[7]
- Heat the side arm of the Thiele tube gently with a Bunsen burner. This creates a convection current that ensures uniform heating.^[8]
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Continue heating until a steady stream of bubbles is observed, then remove the heat.
- The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube as the apparatus cools.^[7]

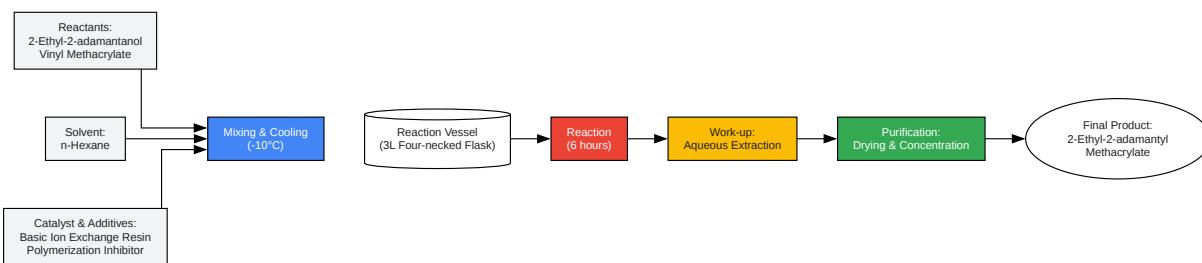
3. Refractive Index Measurement (Abbe Refractometer): The refractive index of a liquid monomer can be measured using an Abbe refractometer.^[9]

Procedure:

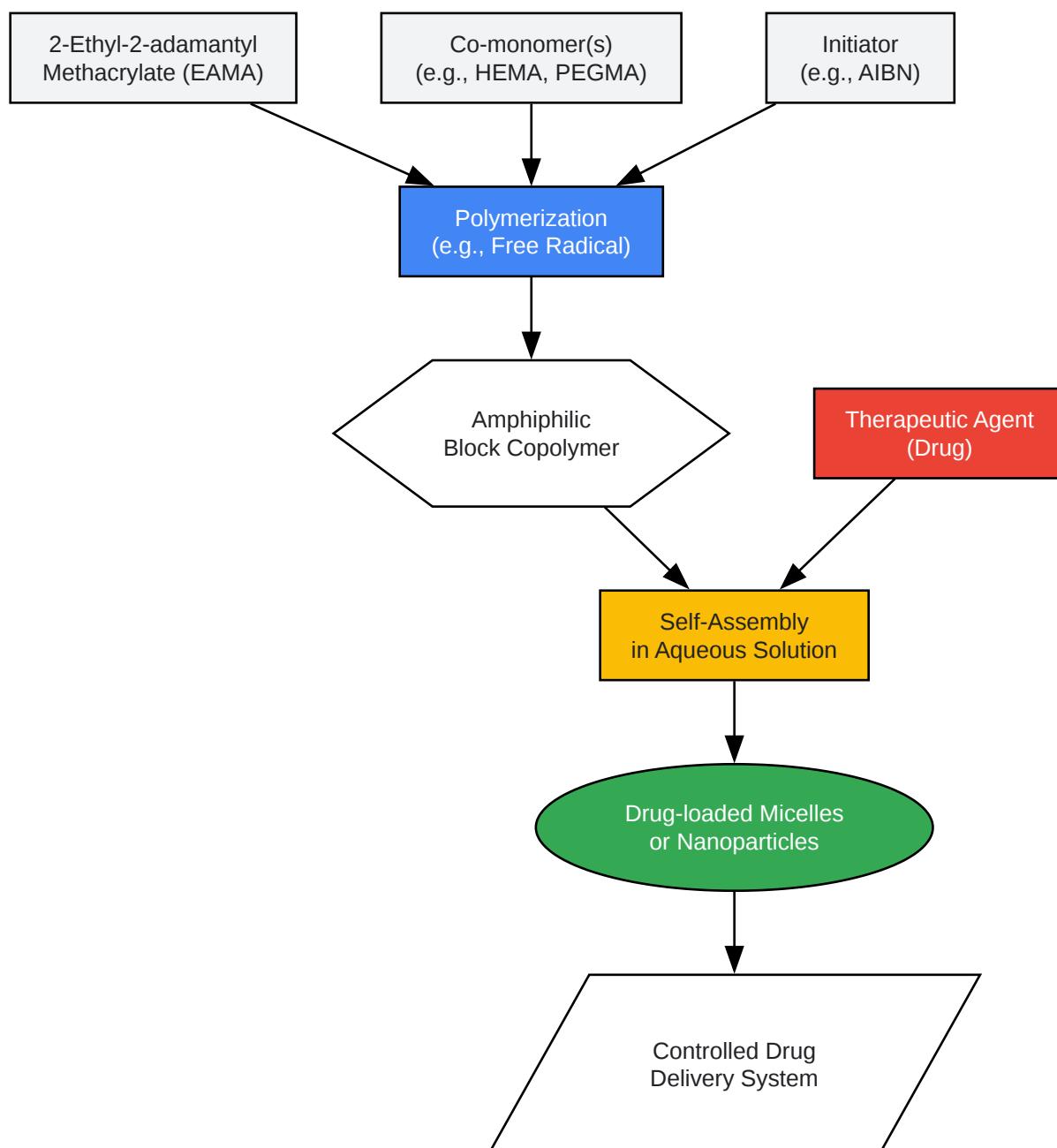
- Calibrate the Abbe refractometer using a standard sample with a known refractive index.
- Place a few drops of the **2-Ethyl-2-adamantyl methacrylate** sample onto the prism of the refractometer.
- Close the prism and ensure the liquid spreads evenly.
- Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Read the refractive index value from the scale.
- Perform the measurement at a constant temperature, typically 20°C or 25°C, as the refractive index is temperature-dependent.[9]

Mandatory Visualizations

The following diagrams illustrate the synthesis of **2-Ethyl-2-adamantyl methacrylate** and its application in forming a drug delivery system.

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Caption: Synthesis workflow for **2-Ethyl-2-adamantyl methacrylate**.



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Caption: Workflow for drug delivery system synthesis using EAMA.

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